

Application Note: Quantification of (+)-Adlumine in Plant Extracts Using HPLC-UV

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Compound of Interest

Compound Name: (+)-Adlumine

CAS No.: 524-46-9

Cat. No.: B1665542

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Abstract

This application note details a robust and validated High-Performance Liquid Chromatography with Ultraviolet detection (HPLC-UV) method for the quantitative analysis of **(+)-Adlumine** in plant extracts, particularly from species of the *Fumaria* genus. The described protocol provides a reliable and reproducible approach for the quality control and standardization of herbal raw materials and finished products containing this isoquinoline alkaloid.

Introduction

(+)-Adlumine is a phthalideisoquinoline alkaloid found in various plant species, notably within the *Fumaria* genus, which has been traditionally used in herbal medicine. The pharmacological interest in *Fumaria* species necessitates accurate and precise analytical methods for the quantification of its bioactive constituents. This document presents a detailed HPLC-UV method, including sample preparation, chromatographic conditions, and comprehensive validation parameters, to ensure reliable quantification of **(+)-Adlumine** for research, development, and quality control purposes.

Experimental

Instrumentation and Reagents

- HPLC system equipped with a quaternary pump, autosampler, column oven, and UV-Vis detector.
- Reversed-phase C18 column (e.g., 250 mm x 4.6 mm, 5 μ m particle size).
- **(+)-Adlumine** reference standard ($\geq 98\%$ purity).
- Acetonitrile (HPLC grade).
- Methanol (HPLC grade).
- Formic acid (analytical grade).
- Deionized water.

Chromatographic Conditions

A summary of the optimized chromatographic conditions is provided in Table 1.

Table 1: HPLC-UV Chromatographic Conditions

Parameter	Condition
Column	C18 reversed-phase, 250 mm x 4.6 mm, 5 µm
Mobile Phase A	0.1% Formic acid in Water
Mobile Phase B	Acetonitrile
Gradient Program	0-5 min, 15% B; 5-25 min, 15-40% B; 25-30 min, 40-60% B; 30-35 min, 60-15% B; 35-40 min, 15% B
Flow Rate	1.0 mL/min
Column Temperature	30°C
Detection Wavelength	285 nm
Injection Volume	10 µL

Protocols

1. Preparation of Standard Solutions

- Stock Solution (100 µg/mL): Accurately weigh 10 mg of **(+)-Adlumine** reference standard and dissolve it in 100 mL of methanol in a volumetric flask.
- Working Standard Solutions: Prepare a series of working standard solutions by diluting the stock solution with the mobile phase to obtain concentrations ranging from 1 µg/mL to 50 µg/mL. These will be used to construct the calibration curve.

2. Sample Preparation from Plant Material

- Drying and Grinding: Dry the plant material (e.g., aerial parts of *Fumaria* species) at 40-60°C to a constant weight and grind it into a fine powder.
- Extraction: Accurately weigh 1.0 g of the powdered plant material and place it in a flask. Add 50 mL of methanol and perform extraction using ultrasonication for 30 minutes.

- **Centrifugation and Filtration:** After extraction, centrifuge the mixture at 4000 rpm for 15 minutes. Filter the supernatant through a 0.45 µm syringe filter into an HPLC vial for analysis.

Method Validation

The developed HPLC-UV method was validated according to the International Council for Harmonisation (ICH) guidelines, assessing specificity, linearity, accuracy, precision, limit of detection (LOD), and limit of quantification (LOQ).

Table 2: Summary of Method Validation Parameters

Parameter	Result
Linearity Range	1 - 50 µg/mL
Correlation Coefficient (r^2)	> 0.999
Accuracy (Recovery)	98.5% - 101.2%
Precision (RSD)	Intra-day: < 1.5%, Inter-day: < 2.0%
LOD	0.2 µg/mL
LOQ	0.6 µg/mL
Specificity	No interference from endogenous plant matrix components at the retention time of (+)-Adlumine.

Data Presentation

The quantitative data for the validation of the HPLC-UV method for **(+)-Adlumine** is summarized in the tables below.

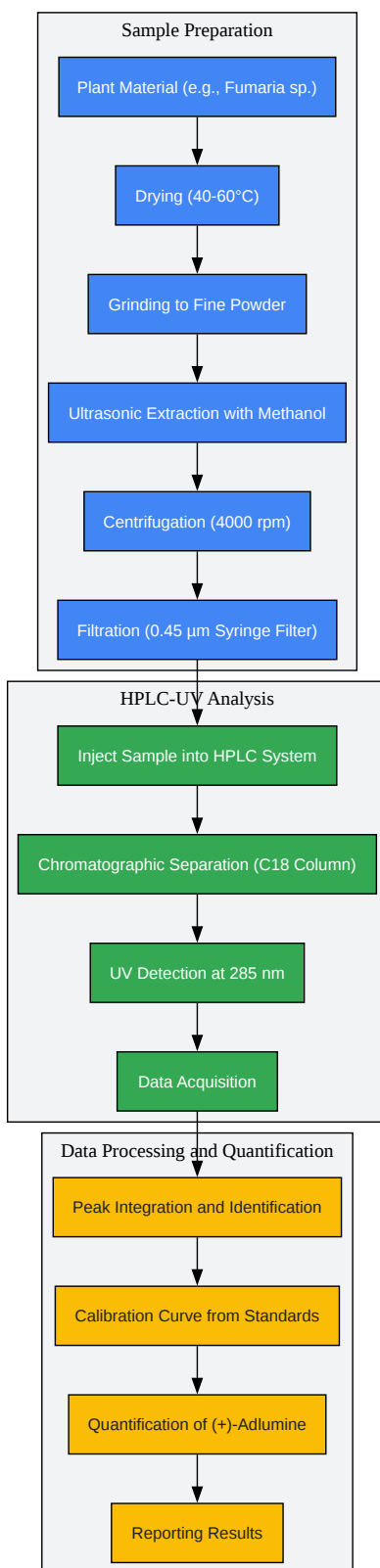
Table 3: Linearity Data for **(+)-Adlumine**

Concentration (µg/mL)	Peak Area (mAU*s)
1	15.2
5	76.5
10	151.8
20	305.1
40	610.3
50	762.9

Table 4: Accuracy and Precision Data for (+)-Adlumine

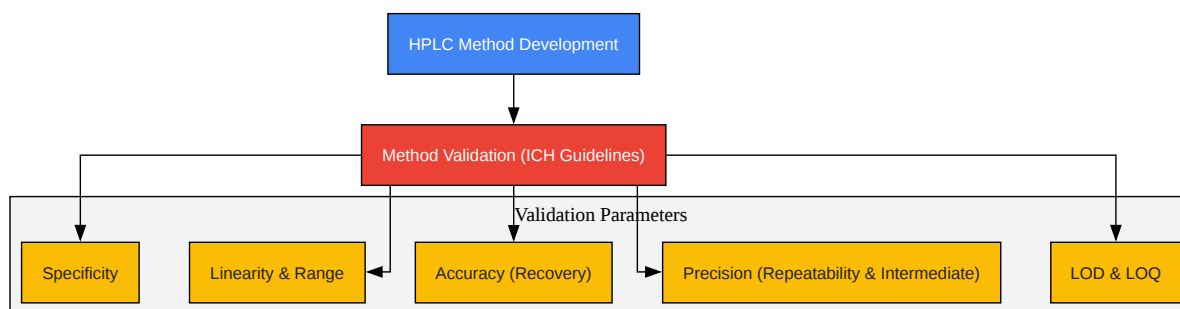
Spiked Concentration (µg/mL)	Measured Concentration (µg/mL, mean ± SD, n=3)	Recovery (%)	Precision (RSD, %)
5	4.95 ± 0.07	99.0	1.41
20	20.24 ± 0.21	101.2	1.04
40	39.40 ± 0.55	98.5	1.40

Visualizations



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Caption: Experimental workflow for the quantification of **(+)-Adlumine**.



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Caption: Logical flow of the HPLC method validation process.

Conclusion

The HPLC-UV method described in this application note is simple, rapid, specific, accurate, and precise for the quantification of **(+)-Adlumine** in plant extracts. The validation data demonstrates that this method is suitable for routine quality control of raw materials and finished herbal products containing *Fumaria* species.

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